

# Application of K-Casein (106-116) in Thrombosis Research Models

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## Compound of Interest

Compound Name: *K-Casein (106-116), bovine*

Cat. No.: *B12370797*

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## Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

### Introduction:

The undecapeptide k-casein (106-116), with the sequence Met-Ala-Ile-Pro-Pro-Lys-Lys-Asn-Gln-Asp-Lys, is a bioactive peptide derived from bovine k-casein.[1] It has garnered significant interest in thrombosis research due to its antithrombotic properties.[2][3] This peptide exerts its effect primarily by inhibiting platelet aggregation and fibrinogen binding, playing a role in preventing the formation of blood clots.[2][3] Its mechanism of action is attributed to its structural homology with the C-terminal dodecapeptide of the human fibrinogen  $\gamma$ -chain (residues 400-411).[3][4] This similarity allows k-casein (106-116) to competitively inhibit the binding of fibrinogen to the platelet integrin receptor  $\alpha\text{IIb}\beta 3$  (also known as GPIIb/IIIa), a critical step in platelet aggregation and thrombus formation.[3][5]

These application notes provide a summary of the quantitative data on the inhibitory effects of k-casein fragments and detailed protocols for key in vitro and in vivo experiments to study the antithrombotic potential of k-casein (106-116).

## Data Presentation

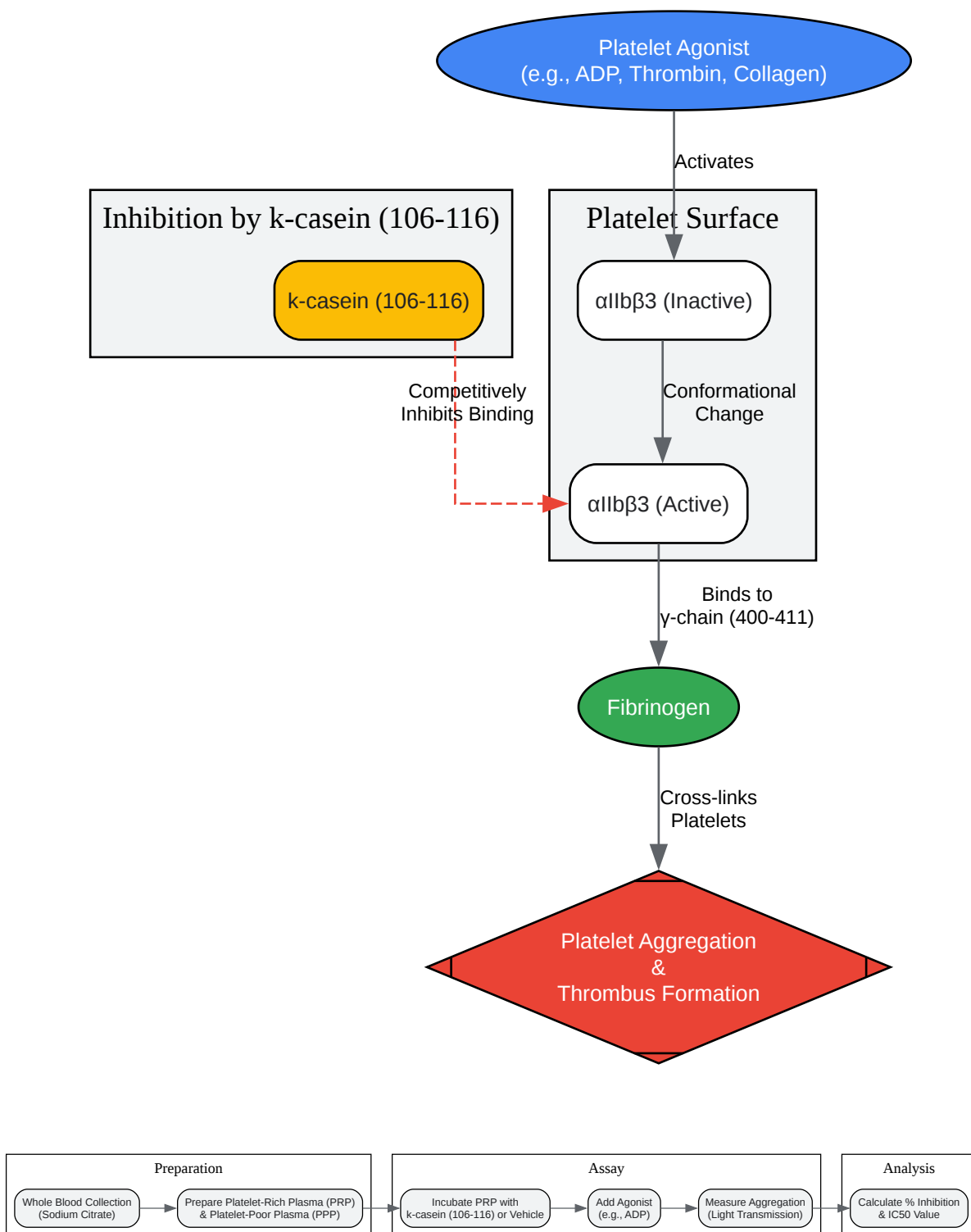
The following table summarizes the quantitative data on the inhibitory activity of k-casein fragments in various platelet aggregation assays. It is important to note that some studies have

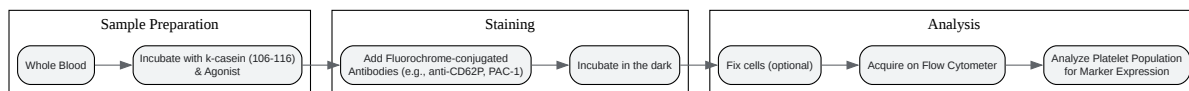
investigated larger fragments of k-casein that encompass the 106-116 sequence.

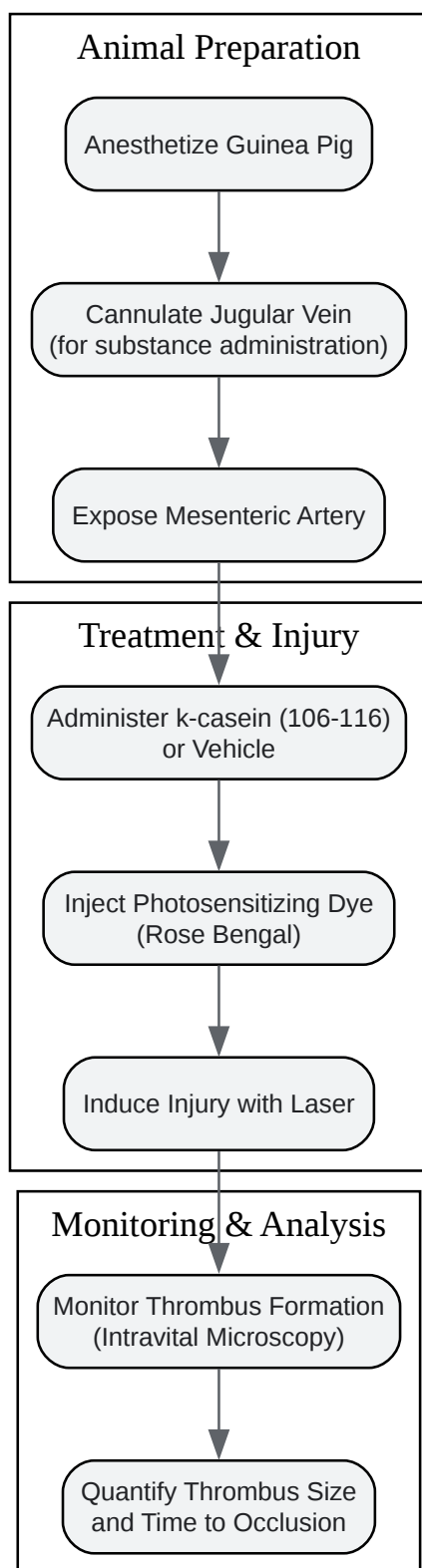
Peptide Fragment	Species	Assay Type	Agonist	IC50 Value	Reference
k-Caseinoglyco peptide (106-171)	Sheep	Platelet Aggregation	Thrombin	215 $\mu$ M	<a href="#">[6]</a> <a href="#">[7]</a>
k-Caseinoglyco peptide (106-171)	Sheep	Platelet Aggregation	Collagen	100 $\mu$ M	<a href="#">[6]</a> <a href="#">[7]</a>

## Signaling Pathway and Mechanism of Action

The primary mechanism of action of k-casein (106-116) involves the disruption of the final common pathway of platelet aggregation: the binding of fibrinogen to the activated  $\alpha$ Ib $\beta$ 3 integrin receptor on platelets.







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## References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Effect of kappa-casein split peptides on platelet aggregation and on thrombus formation in the guinea-pig - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. files.core.ac.uk [files.core.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. Sheep kappa-casein peptides inhibit platelet aggregation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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